

# A Technical Overview of Cadmium Iodide: Formula and Molecular Weight

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## Compound of Interest

Compound Name: Cadmium iodide

Cat. No.: B147898

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This guide provides essential information regarding the chemical formula and molecular weight of **cadmium iodide** ( $\text{CdI}_2$ ), a compound of interest in various scientific and industrial applications. The data is presented to be a convenient reference for researchers, scientists, and professionals in drug development.

## Core Properties of Cadmium Iodide

**Cadmium iodide** is an inorganic compound formed from cadmium and iodine.<sup>[1][2][3]</sup> It is a white, hygroscopic solid that can turn a pale yellow when exposed to air or light.<sup>[1][2]</sup> The compound is notable for its distinct crystal structure, which serves as a prototype for other compounds with the formula  $\text{MX}_2$  that exhibit strong polarization effects.<sup>[1][3]</sup>

## Data Presentation

The fundamental quantitative properties of **cadmium iodide** are summarized in the table below.

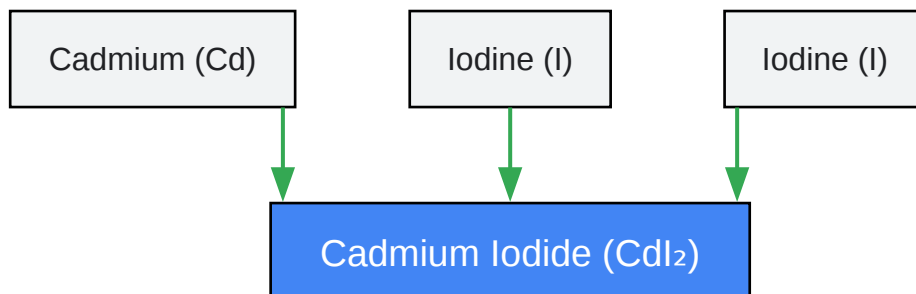
Property	Value	Reference
Chemical Formula	CdI <sub>2</sub>	[1][2][3][4][5][6]
Molecular Weight	366.22 g/mol	[1][2][4][5][6]
CAS Number	7790-80-9	[1][4]
Appearance	White to pale yellow crystals	[1][3]
Density	5.640 g/cm <sup>3</sup> (solid)	[1][3]

## Methodologies and Experimental Context

The molecular weight of a chemical compound like **cadmium iodide** is a fundamental property derived from the atomic weights of its constituent elements, as established by the International Union of Pure and Applied Chemistry (IUPAC). It is calculated by summing the atomic weights of one cadmium atom and two iodine atoms.

Given that the chemical formula and molecular weight are foundational, experimentally derived constants, detailed experimental protocols for their determination are beyond the scope of a standard technical data sheet. These values are universally accepted and utilized in further experimental work, such as in stoichiometry, preparation of solutions, and material characterization.

Similarly, as a simple inorganic salt, **cadmium iodide** does not participate in biological "signaling pathways" in the manner of a complex pharmaceutical agent. Therefore, a diagram of such a pathway is not applicable. The visualization below illustrates the logical relationship of its elemental composition.



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Elemental composition of **Cadmium Iodide**.

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## References

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